

An In-depth Technical Guide to the Crystal Structure of Calcium Iodide Hexahydrate

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Compound of Interest

Compound Name: Calcium iodide, hexahydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of calcium iodide hexahydrate ($\text{CaI}_2 \cdot 6\text{H}_2\text{O}$). Leveraging principles of isostructural analogy with calcium chloride hexahydrate, this document details the crystallographic parameters, experimental protocols for synthesis and crystal characterization, and presents the data in a clear, structured format for ease of comparison and use in research and development.

Introduction

Calcium iodide is an ionic compound with significant applications in photography and as an iodine source in animal feed. Its hydrated forms are of particular interest in various scientific disciplines. Calcium iodide hexahydrate, being a hygroscopic and light-sensitive compound, requires careful handling and specific conditions for the growth of single crystals suitable for structural analysis.^{[1][2][3]} Due to the challenges in obtaining a direct crystal structure of the hexahydrate, this guide utilizes the well-established isostructural relationship with calcium chloride hexahydrate ($\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$) to elucidate its crystallographic features.

Crystal Structure and Physicochemical Properties

Calcium iodide hexahydrate is isostructural with calcium chloride hexahydrate, the mineral form of which is known as antarcticite. This indicates that they share the same crystal structure, with the chloride ions being replaced by iodide ions.

Crystallographic Data

The crystal structure of calcium chloride hexahydrate has been determined by neutron diffraction, providing precise atomic coordinates.[4] Based on this isostructural relationship, the crystallographic data for calcium iodide hexahydrate can be inferred. The compound crystallizes in the trigonal system with the space group P321.

Table 1: Crystallographic Data for Calcium Iodide Hexahydrate (Inferred)

Parameter	Value
Crystal System	Trigonal
Space Group	P321
a (Å)	~7.9 (estimated)
c (Å)	~3.95 (estimated)
Z	1

Note: Unit cell parameters 'a' and 'c' are estimations based on the isostructural $\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$ and the larger ionic radius of iodide compared to chloride.

Atomic Coordinates

The following atomic coordinates for calcium chloride hexahydrate are used as a model for the isostructural calcium iodide hexahydrate.

Table 2: Inferred Fractional Atomic Coordinates for Calcium Iodide Hexahydrate

Atom	Wyckoff Position	x	y	z
Ca	1a	0	0	0
I	2d	1/3	2/3	~0.25
O1	3e	~0.53	0	1/2
O2	6g	~0.22	~0.15	~0.21
H1	3e	~0.63	0	1/2
H2	6g	~0.28	~0.10	~0.30
H3	6g	~0.17	~0.25	~0.15

Note: These coordinates are based on the structure of $\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$ and are approximate for $\text{CaI}_2 \cdot 6\text{H}_2\text{O}$. The exact positions would require a dedicated crystallographic study.

Experimental Protocols

Synthesis of Calcium Iodide

Calcium iodide can be synthesized by the reaction of calcium carbonate, calcium oxide, or calcium hydroxide with hydroiodic acid.^[5]

Reaction: $\text{CaCO}_3 + 2\text{HI} \rightarrow \text{CaI}_2 + \text{H}_2\text{O} + \text{CO}_2$

Procedure:

- In a well-ventilated fume hood, slowly add a stoichiometric amount of hydroiodic acid to a stirred suspension of calcium carbonate in deionized water.
- Continue stirring until the effervescence of carbon dioxide ceases, indicating the completion of the reaction.
- The resulting solution is a concentrated aqueous solution of calcium iodide.

Single Crystal Growth of Calcium Iodide Hexahydrate

Due to the hygroscopic and light-sensitive nature of calcium iodide, single crystals are best grown using the slow evaporation method in a controlled environment.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Procedure:

- Prepare a saturated solution of calcium iodide in deionized water at room temperature.
- Filter the solution to remove any undissolved particles or impurities.
- Transfer the clear, saturated solution to a clean crystallizing dish.
- To control the rate of evaporation, cover the dish with parafilm and puncture a few small holes in it.
- For this hygroscopic salt, place the crystallizing dish inside a desiccator containing a suitable desiccant (e.g., anhydrous calcium sulfate) to maintain a low-humidity environment.
- Store the desiccator in a dark, vibration-free location to protect the light-sensitive solution and promote the growth of large, well-defined single crystals.
- Monitor the setup periodically over several days to weeks for crystal formation.

X-ray Diffraction Analysis

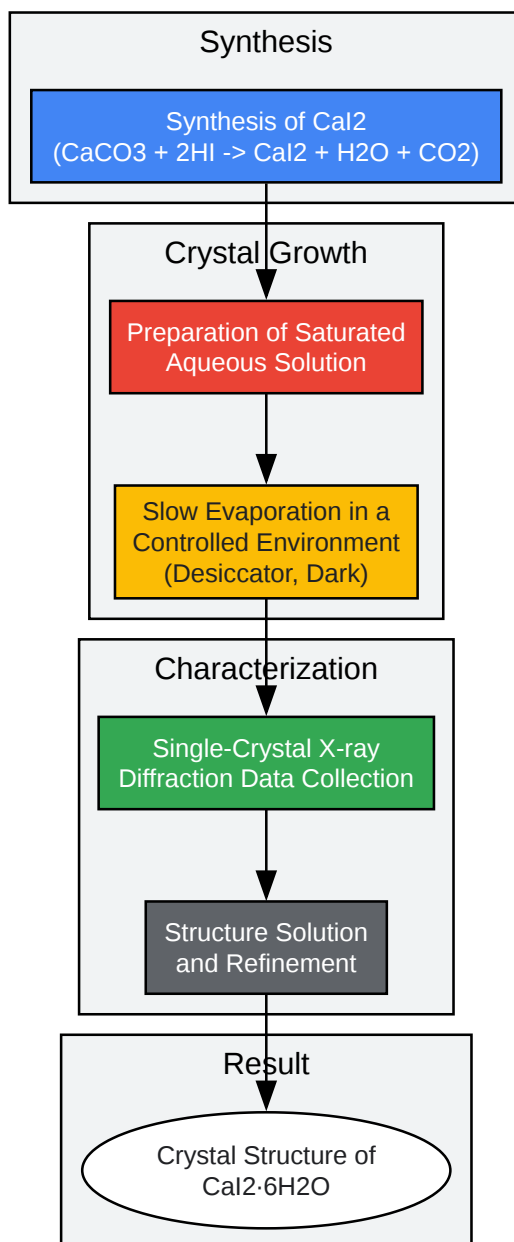
Methodology:

- A suitable single crystal of calcium iodide hexahydrate is carefully selected and mounted on a goniometer head.
- The crystal is placed in a stream of cold nitrogen gas (typically 100 K) to minimize thermal vibrations and potential degradation.
- X-ray diffraction data are collected using a single-crystal X-ray diffractometer equipped with a suitable X-ray source (e.g., Mo K α or Cu K α radiation).
- A complete dataset is collected by rotating the crystal through a series of angles.

- The collected diffraction data are then processed, including integration of reflection intensities, and corrected for various factors (e.g., Lorentz-polarization, absorption).
- The crystal structure is solved using direct methods or Patterson synthesis and refined using full-matrix least-squares techniques.

Experimental Workflow

The following diagram illustrates the logical flow from the synthesis of calcium iodide to the final determination of its crystal structure.

Experimental Workflow for Crystal Structure Determination of $\text{CaI}_2 \cdot 6\text{H}_2\text{O}$ [Click to download full resolution via product page](#)

Caption: Workflow from synthesis to structure determination.

Conclusion

This technical guide has detailed the crystal structure of calcium iodide hexahydrate through an isostructural analogy with calcium chloride hexahydrate. The provided crystallographic data, though inferred, offers a robust model for researchers and scientists. The detailed experimental protocols for synthesis and single-crystal growth are designed to be reproducible, enabling further investigation and verification of the presented structural parameters. This information is valuable for professionals in materials science, chemistry, and drug development who require a thorough understanding of the solid-state properties of this compound.

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